

An In-depth Technical Guide to the Biological Activities of Aminophenol Derivatives

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Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

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A comprehensive analysis of the current scientific understanding of aminophenol compounds related to **2-Amino-5-(methoxymethyl)phenol**.

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive research has revealed no publicly available scientific literature detailing the mechanism of action or biological activity of the specific compound "**2-Amino-5-(methoxymethyl)phenol**." This document therefore provides a detailed overview of the most closely related and studied analogs: 2-Amino-5-methoxyphenol and 2-Amino-5-methylphenol. The structural differences are illustrated below. While these compounds share a common 2-aminophenol core, the variation in the substituent at the 5-position will influence their physicochemical properties and biological activities.

Core Structures

Related Compound 2

2-Amino-5-methylphenol

Related Compound 1

2-Amino-5-methoxyphenol

Requested Compound

2-Amino-5-(methoxymethyl)phenol
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Caption: Structural comparison of the requested compound and its closest analogs.

2-Amino-5-methoxyphenol

This compound is a phenol substituted with an amino group at position 2 and a methoxy group at position 5[1].

Biological Activities and Potential Mechanisms of Action

The biological activities of 2-amino-5-methoxyphenol and its derivatives are an area of active research, with studies pointing towards several potential applications.

- **Antimicrobial Properties:** Derivatives of 2-methoxyphenol have been investigated for their antibacterial activity. For instance, an imine-based ligand, 2-methoxy-5-((6-methoxypyridin-3-ylimino)methyl)phenol, and its metal complexes have shown potent antibacterial action, with theoretical studies suggesting inhibition of the DNA gyrase-DNA complex as a possible mechanism[2]. Phenol derivatives, in general, are known to possess antimicrobial activities[3].
- **Antioxidant Activity:** The phenolic hydroxyl group in 2-amino-5-methoxyphenol suggests potential antioxidant properties through the scavenging of free radicals. This is a common characteristic of phenolic compounds[4]. The antioxidant capacity of various 2-methoxyphenols has been evaluated using methods like the 2,2'-diphenyl-1-picrylhydrazyl (DPPH) radical-scavenging assay[5].
- **Enzyme Inhibition:** This class of compounds may exhibit inhibitory effects on certain enzymes. For example, some 2-methoxyphenol derivatives have been identified as inhibitors of cyclooxygenase-2 (COX-2), an enzyme involved in inflammation[5]. Other phenol derivatives have been explored as inhibitors of acetylcholinesterase, a key enzyme in the pathology of Alzheimer's disease[6].

Quantitative Data

Currently, there is a lack of specific quantitative data such as IC₅₀ or binding affinity values for the parent compound 2-amino-5-methoxyphenol in the reviewed literature. However, for a derivative of a related compound, 2-acetyl-5-O-(amino-alkyl)phenol, the following data has been reported in the context of Alzheimer's disease research:

Compound	Target	IC50 (μM)	Selectivity Index (SI)
TM-3	eeAChE	0.69	32.7
TM-3	MAO-B	6.8	-

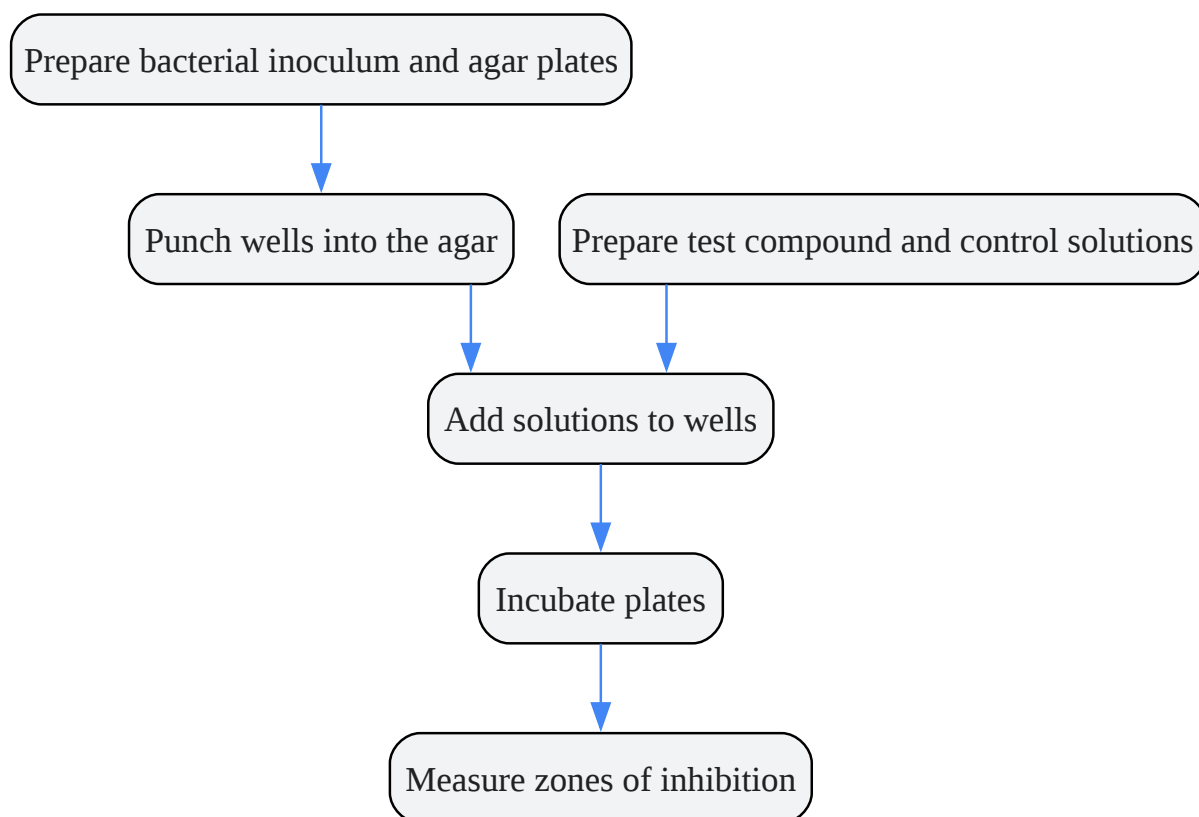
Table 1: Inhibitory activities of a 2-acetyl-5-O-(amino-alkyl)phenol derivative (TM-3)[6].

Experimental Protocols

1.3.1. Antibacterial Assay (Agar Well Diffusion Method)

This method is commonly used to evaluate the antibacterial activity of chemical compounds.

- **Preparation of Test Solutions:** The test compound and a standard antibiotic (e.g., Ciprofloxacin) are dissolved in a suitable solvent (e.g., 20% v/v WFI in DMSO) to prepare solutions of varying concentrations (e.g., 1000 μg/ml and 1500 μg/ml)[3].
- **Inoculation:** A standardized inoculum of the target bacterial strain is uniformly spread on the surface of a sterile agar plate.
- **Well Preparation:** Wells of a specific diameter are punched into the agar.
- **Application of Test Solutions:** A fixed volume (e.g., 100 μl) of each test solution is added to the respective wells. A well with the solvent alone serves as a control[3].
- **Incubation:** The plates are incubated for 16 to 18 hours under appropriate conditions for bacterial growth[3].
- **Measurement:** The diameter of the zone of inhibition (the area around the well where bacterial growth is prevented) is measured to determine the antibacterial activity.



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Caption: Workflow for the Agar Well Diffusion Method.

2-Amino-5-methylphenol

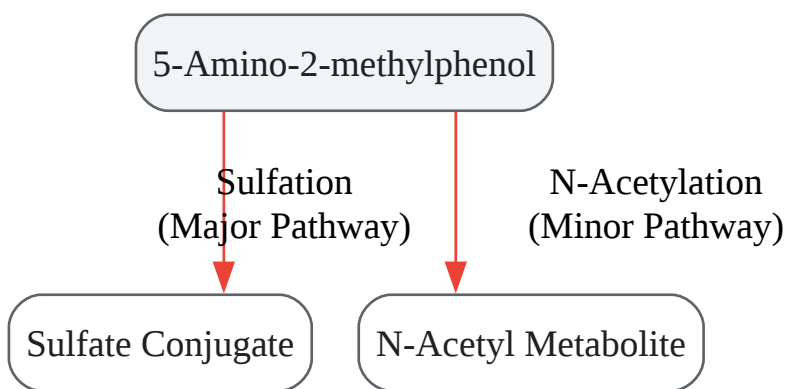
This compound, also known as 6-amino-m-cresol, is primarily used as an oxidative coupler in permanent hair dye formulations[7][8].

Biological Activities and Toxicological Profile

The main body of research on 2-amino-5-methylphenol centers on its use in cosmetics and its associated toxicological profile.

- **Genotoxicity:** There is evidence to suggest that 2-amino-5-methylphenol has genotoxic potential. Both in vitro and in vivo studies have shown mixed results, but the overall weight of evidence led to its classification as genotoxic[7]. The metabolite, N-acetyl-2-amino-5-methylphenol, was also found to be genotoxic in an in vitro micronucleus assay[7].

- Metabolism: In vitro studies with human, rat, and mouse hepatocytes have shown that the related compound 5-amino-2-methylphenol is rapidly and completely metabolized. The primary metabolic pathways involve extensive phase II metabolism, specifically sulfation of the phenol group and, to a lesser extent, N-acetylation.



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Caption: Proposed metabolic pathways for 5-amino-2-methylphenol.

Quantitative Data

Toxicological studies have provided some quantitative data for 2-amino-5-methylphenol and its isomers.

Compound	Test	Species	Value
2-Amino-5-methylphenol	NOAEL (No-Observed-Adverse-Effect Level)	-	50 mg/kg bw/day ^[7]
5-Amino-2-methylphenol	LD50 (Oral)	Rat	3600 mg/kg bw

Table 2: Toxicological data for aminomethylphenol isomers.

Experimental Protocols

2.3.1. In Vitro Micronucleus Assay

This assay is used to assess the genotoxic potential of a substance by detecting damage to chromosomes or the mitotic apparatus.

- **Cell Culture:** A suitable mammalian cell line is cultured in appropriate media.
- **Treatment:** The cells are exposed to various concentrations of the test compound (e.g., N-acetyl-2-amino-5-methylphenol) and positive and negative controls.
- **Cytochalasin B Addition:** Cytochalasin B is added to block cytokinesis, resulting in binucleated cells.
- **Harvesting and Staining:** Cells are harvested, fixed, and stained with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- **Microscopic Analysis:** The frequency of micronuclei (small, extra-nuclear bodies containing chromosome fragments or whole chromosomes) in binucleated cells is scored under a microscope. An increase in the frequency of micronucleated cells indicates genotoxic activity.

Concluding Remarks

While there is a significant gap in the scientific literature regarding the specific biological activities of "**2-Amino-5-(methoxymethyl)phenol**," the available data on its close analogs, 2-Amino-5-methoxyphenol and 2-Amino-5-methylphenol, provide valuable insights. Derivatives of these compounds have demonstrated potential as antimicrobial and enzyme-inhibiting agents. However, toxicological assessments, particularly concerning genotoxicity, are crucial for any potential therapeutic or commercial application. Further research is warranted to synthesize and characterize **2-Amino-5-(methoxymethyl)phenol** and to elucidate its unique biological profile and mechanism of action. This would determine its potential utility in various scientific and industrial fields.

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References

- 1. 2-Amino-5-methoxyphenol | C₇H₉NO₂ | CID 9942163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. globalresearchonline.net [globalresearchonline.net]
- 4. 2-Methoxy-5-[[propan-2-yl]amino]methylphenol | 1021121-20-9 | Benchchem [benchchem.com]
- 5. Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Design, synthesis and biological evaluation of 2-acetyl-5-O-(amino-alkyl)phenol derivatives as multifunctional agents for the treatment of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. 2-Amino-5-methylphenol | C₇H₉NO | CID 76082 - PubChem [pubchem.ncbi.nlm.nih.gov]
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